

# 7-Hydroxy-1-tetralone CAS number 22009-38-7

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 7-Hydroxy-1-tetralone

Cat. No.: B1583441

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An In-depth Technical Guide to **7-Hydroxy-1-tetralone** (CAS: 22009-38-7)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**7-Hydroxy-1-tetralone** is a key chemical intermediate belonging to the tetralone class of aromatic ketones.<sup>[1]</sup> Its structure, featuring a hydroxyl group on the aromatic ring and a ketone on the fused aliphatic ring, makes it a versatile scaffold for chemical synthesis. This compound is of significant interest in medicinal chemistry and drug development, primarily serving as a crucial building block for the synthesis of various pharmaceutical agents.<sup>[2]</sup> Notably, it is an intermediate in the production of drugs such as the antidepressant Agomelatine.<sup>[3]</sup>

Furthermore, derivatives of **7-Hydroxy-1-tetralone** have been investigated for a range of biological activities, including monoamine oxidase (MAO) inhibition and interaction with dopamine receptors, highlighting its therapeutic potential.<sup>[2][4][5]</sup> This guide provides a comprehensive overview of its physicochemical properties, synthesis, and biological significance, complete with experimental protocols and pathway diagrams.

## Physicochemical Properties

**7-Hydroxy-1-tetralone** is typically a white to off-white crystalline solid under standard conditions.<sup>[1]</sup> It is sparingly soluble in water but shows solubility in organic solvents like dioxane.<sup>[1][6]</sup> A summary of its key physicochemical data is presented below.

Property	Value	Reference(s)
CAS Number	22009-38-7	<a href="#">[1]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Formula	C <sub>10</sub> H <sub>10</sub> O <sub>2</sub>	<a href="#">[6]</a> <a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Molecular Weight	162.18 g/mol	
Appearance	White to off-white crystalline solid	<a href="#">[1]</a> <a href="#">[11]</a>
Melting Point	160 - 166 °C	<a href="#">[7]</a>
Boiling Point	344.7 °C @ 760 mmHg; 215 °C @ 12 mmHg	<a href="#">[4]</a> <a href="#">[6]</a>
Density	~1.2 g/cm <sup>3</sup>	<a href="#">[8]</a> <a href="#">[7]</a>
LogP	1.7 - 2.34	<a href="#">[8]</a>
Flash Point	146.8 °C	<a href="#">[8]</a>
Refractive Index	~1.603	<a href="#">[8]</a> <a href="#">[7]</a>

## Synthesis and Purification

The most common and industrially relevant synthesis of **7-Hydroxy-1-tetralone** involves the O-demethylation of its precursor, 7-methoxy-1-tetralone.[\[12\]](#) This precursor can be synthesized via a Friedel-Crafts acylation followed by cyclization.

## Experimental Protocol: Synthesis of 7-Hydroxy-1-tetralone

### Part A: Synthesis of 7-Methoxy-1-tetralone (Precursor)

This protocol is adapted from Friedel-Crafts acylation and intramolecular cyclization procedures.

#### Materials:

- Anisole

- Succinic anhydride
- Anhydrous Aluminum chloride ( $\text{AlCl}_3$ )
- Nitromethane (or Dichloromethane)
- Concentrated Sulfuric Acid (or Polyphosphoric acid)
- Hydrochloric acid (30%)
- Toluene
- Ice, Distilled water

**Procedure:**

- Friedel-Crafts Acylation: To a cooled (0-5 °C) suspension of anhydrous  $\text{AlCl}_3$  (25.9 g) in 100 mL of dichloromethane, add anisole (10 g).  
  
• Slowly add succinic anhydride (9.7 g) in portions while maintaining the temperature below 10 °C.  
  
• Stir the mixture at room temperature for 12 hours.  
  
• Carefully pour the reaction mixture into a beaker containing 600 mL of ice water and 100 mL of 30% HCl.  
  
• Stir for 1 hour until the precipitate forms. Collect the solid product, 4-(4-methoxyphenyl)-4-oxobutanoic acid, by suction filtration and wash with water.
- Intramolecular Cyclization: Add the dried 4-(4-methoxyphenyl)-4-oxobutanoic acid (10 g) in portions to 20 g of pre-heated (50-60 °C) concentrated sulfuric acid with stirring.  
  
• Maintain the temperature and stir for 1 hour.  
  
• Cool the mixture and pour it into 350 mL of cold water.  
  
• Extract the aqueous layer three times with 150 mL of toluene.

- Combine the organic phases, wash with a saturated sodium bicarbonate solution, then with brine, and dry over anhydrous magnesium sulfate.
- Concentrate the organic phase under reduced pressure to yield crude 7-methoxy-1-tetralone.

#### Part B: Demethylation to **7-Hydroxy-1-tetralone**

This protocol is a representative procedure based on Lewis acid-mediated demethylation.[\[4\]](#) [\[10\]](#)

#### Materials:

- 7-Methoxy-1-tetralone (from Part A)
- Anhydrous Aluminum chloride ( $\text{AlCl}_3$ )
- Anhydrous Toluene
- Ethyl acetate
- Anhydrous Magnesium Sulfate
- Methanol

#### Procedure:

- Under a nitrogen atmosphere, add 7-methoxy-1-tetralone (25 g, 142 mmol) slowly to a suspension of anhydrous  $\text{AlCl}_3$  (37.8 g, 283 mmol) in 250 mL of anhydrous toluene.
- Heat the reaction mixture with stirring to 110 °C and maintain for 1 hour.
- Cool the mixture to room temperature, then further cool to 0 °C in an ice bath.
- Slowly quench the reaction by the dropwise addition of 100 mL of water.
- Extract the aqueous phase three times with 100 mL of ethyl acetate.
- Combine the organic extracts and dry over anhydrous magnesium sulfate.

- Filter to remove the desiccant and concentrate the filtrate to dryness under reduced pressure.
- The crude product is ground with methanol and filtered to yield **7-Hydroxy-1-tetralone** as a solid.
- Purification: Further purification can be achieved by recrystallization from a suitable solvent (e.g., ethanol/water) or by column chromatography on silica gel using an ethyl acetate/hexane gradient.[\[1\]](#)[\[4\]](#)

## Synthesis Workflow for 7-Hydroxy-1-tetralone

## Part A: Precursor Synthesis

Anisole +  
Succinic Anhydride

Friedel-Crafts Acylation  
(AlCl<sub>3</sub>, DCM)

4-(4-methoxyphenyl)-  
4-oxobutanoic acid

Intramolecular Cyclization  
(H<sub>2</sub>SO<sub>4</sub>, heat)

7-Methoxy-1-tetralone

## Part B: Demethylation

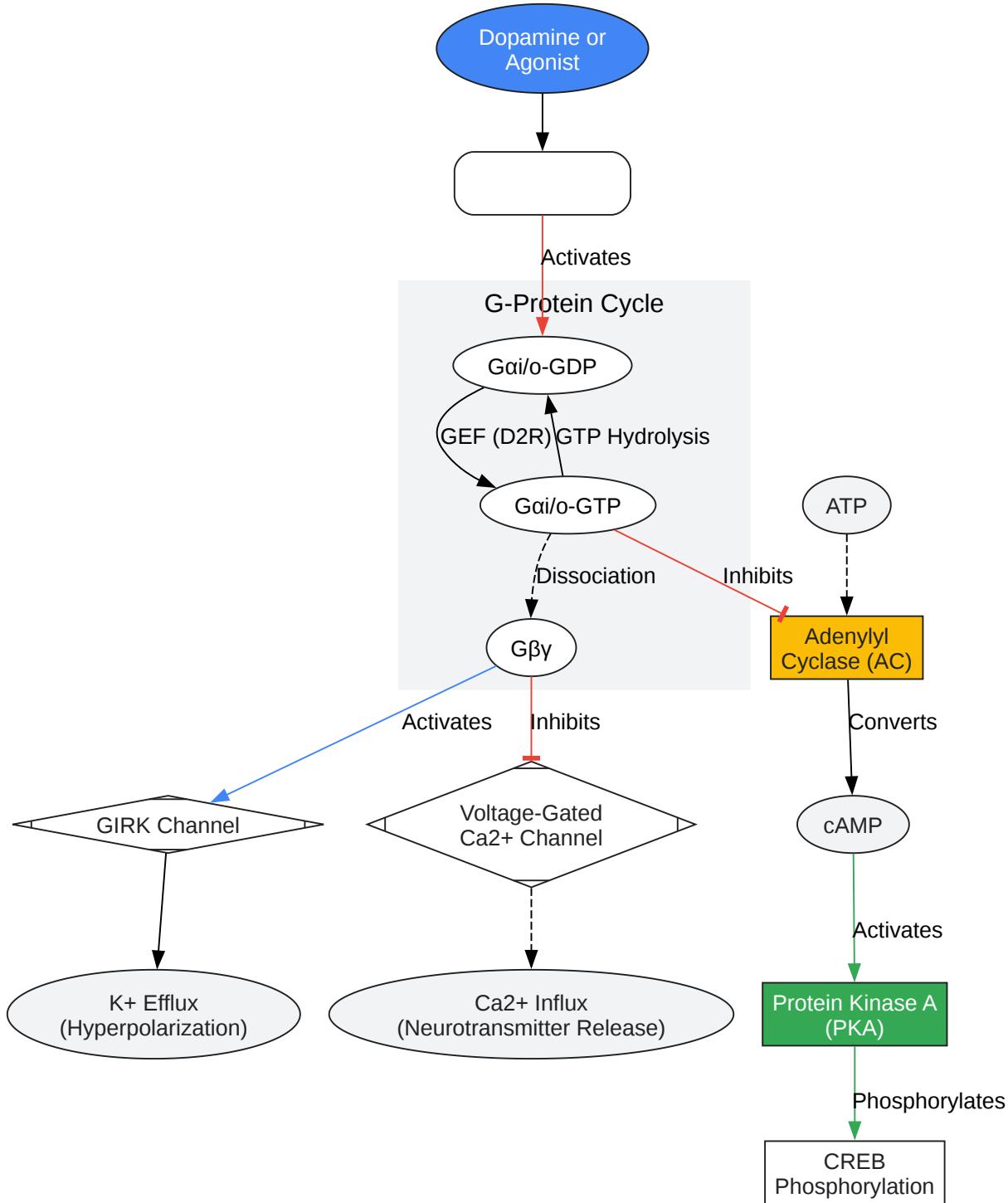
O-Demethylation  
(AlCl<sub>3</sub>, Toluene, heat)

Aqueous Workup  
& Extraction

Purification  
(Recrystallization/  
Chromatography)

7-Hydroxy-1-tetralone

## Dopamine D2 Receptor Signaling Pathway



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- To cite this document: BenchChem. [7-Hydroxy-1-tetralone CAS number 22009-38-7]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1583441#7-hydroxy-1-tetralone-cas-number-22009-38-7>

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